

PS-1145 solubility in DMSO and other solvents

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Compound of Interest		
Compound Name:	PS-1145	
Cat. No.:	B1679806	Get Quote

Application Notes and Protocols: PS-1145

For Researchers, Scientists, and Drug Development Professionals

Introduction

PS-1145 is a potent and selective inhibitor of the IκB kinase (IKK) complex, with a particular specificity for IKKβ (IC $_{50}$ = 88 nM).[1][2] By inhibiting IKK, **PS-1145** prevents the phosphorylation and subsequent degradation of IκBα, the natural inhibitor of NF-κB. This action blocks the nuclear translocation of NF-κB, thereby downregulating the expression of genes involved in inflammation, cell survival, and immune responses.[3][4] These application notes provide detailed information on the solubility of **PS-1145**, protocols for its use in common experimental assays, and a visual representation of its mechanism of action.

Chemical Properties

Property	Value	Reference
Chemical Name	N-(6-chloro-9H-pyrido[3,4-b]indol-8-yl)-3-pyridinecarboxamide	[2]
Molecular Formula	C17H11CIN4O	[2][5]
Molecular Weight	322.75 g/mol	[1][5]
CAS Number	431898-65-6	[1][2][5]



Solubility Data

PS-1145 is a crystalline solid that is soluble in organic solvents but insoluble in water.[2][5] The solubility can be affected by the use of fresh, anhydrous solvents, as moisture can reduce solubility.[1][5] For the dihydrochloride salt form, solubility is different and may require gentle warming.

PS-1145 (Free Base)

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	64 mg/mL[5]	198.29 mM[5]	Use of fresh, non- hygroscopic DMSO is recommended.[1][5] Sonication may also be beneficial.[6]
50 mg/mL[6][7]	154.92 mM[6][7]	Sonication is recommended.[6][7]	
20.83 mg/mL[1]	64.54 mM[1]	Ultrasonic treatment may be needed.[1]	
10 mg/mL[2]	~31 mM	-	_
Ethanol	2 mg/mL[5][6]	6.19 mM[6]	Heating is recommended.[6]
Water	Insoluble[5]	-	-

PS-1145 Dihydrochloride

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	Soluble to 5 mM	5 mM	Gentle warming may be required.



Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PS-1145** (free base) for in vitro use.

Materials:

- PS-1145 (MW: 322.75 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Optional: Sonicator

Procedure:

- Weigh out the desired amount of PS-1145 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.23 mg of PS-1145.
- Add the appropriate volume of fresh, anhydrous DMSO. For 3.23 mg of PS-1145, add 1 mL of DMSO.
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[6]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5]



 Store the stock solution at -20°C for short-term (up to 1 month) or -80°C for long-term storage (up to 1 year).[5]

Protocol 2: In Vitro IKK Kinase Inhibition Assay

This protocol outlines a method to determine the inhibitory activity of **PS-1145** on the IKK complex.[5][6][7]

Materials:

- PS-1145 stock solution in DMSO
- Partially purified, pre-activated IKK complex
- Biotinylated IκBα peptide substrate (e.g., RHDSGLDSMKD)
- MgATP
- Phospho-[Ser32]-IκBα specific antibodies
- · ELISA plate and reader
- Assay buffer

Procedure:

- Pre-incubate the activated IKK complex with varying concentrations of PS-1145 (e.g., 0.1–1 μM) in the assay buffer for 1 hour at 25°C.[5][6][7]
- Initiate the kinase reaction by adding the biotinylated IκBα peptide substrate and MgATP to each well.
- Allow the reaction to proceed for a specified time at an optimal temperature (e.g., 30°C).
- Stop the reaction by adding a suitable stop solution (e.g., EDTA).
- Detect the amount of phosphorylated substrate using an ELISA format with phospho-specific antibodies.



• Quantify the results using a standard curve and calculate the IC50 or Ki value for **PS-1145**.[5]

Protocol 3: MTT Assay for Cell Proliferation

This protocol is used to assess the effect of **PS-1145** on the proliferation of cancer cells, such as multiple myeloma (MM) cells.[5][6][7]

Materials:

- MM cell lines (e.g., RPMI 8226, U266)
- PS-1145 stock solution in DMSO
- Cell culture medium and supplements
- 96-well cell culture plates
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., isopropanol with 0.04N HCl)
- Microplate reader

Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with a serial dilution of PS-1145 (e.g., 1.5 to 50 μM) for 48 hours.[2] Include a
 vehicle control (DMSO) group.
- Four hours before the end of the incubation period, add 10 μ L of MTT solution to each well. [5][6][7]
- Incubate for the final 4 hours to allow for formazan crystal formation.
- Add 100 μL of the solubilization solution to each well to dissolve the formazan crystals.[5][6]
 [7]



- Measure the absorbance at 570 nm using a microplate reader.[5][6][7]
- Calculate the percentage of cell viability relative to the vehicle control to determine the inhibitory effect of PS-1145.

Protocol 4: Preparation of an In Vivo Formulation

This protocol provides an example of how to formulate **PS-1145** for intravenous (i.v.) injection in animal models.[5]

Materials:

- PS-1145 stock solution in DMSO (e.g., 21.3 mg/mL)
- PEG300
- Tween 80
- ddH₂O (double-distilled water)
- Sterile tubes

Procedure (for a 1 mL working solution):

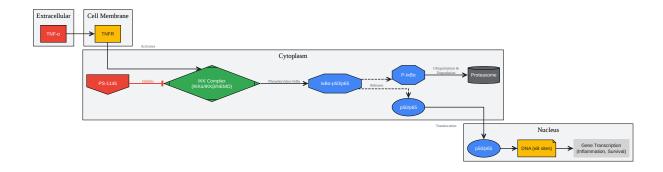
- In a sterile tube, add 400 μL of PEG300.
- To the PEG300, add 50 μ L of a 21.3 mg/mL clarified DMSO stock solution of **PS-1145** and mix until the solution is clear.[5]
- Add 50 µL of Tween 80 to the mixture and mix until clear.[5]
- Add 500 μL of ddH₂O to bring the final volume to 1 mL.[5]
- The final concentration of this clear solution will be 1.07 mg/mL (3.32 mM).
- This solution should be used immediately for optimal results.[5]

Visualizations



Mechanism of Action: NF-κB Signaling Pathway Inhibition

PS-1145 acts by inhibiting the IKK complex, a critical upstream kinase in the canonical NF- κ B signaling pathway. This prevents the phosphorylation and subsequent degradation of I κ B α , thereby sequestering the NF- κ B (p50/p65) dimer in the cytoplasm and blocking its nuclear translocation and transcriptional activity.



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Caption: **PS-1145** inhibits the IKK complex in the NF-kB pathway.

Experimental Workflow

The following diagram illustrates a general workflow for utilizing **PS-1145** in preclinical research, from initial compound handling to data analysis for both in vitro and in vivo studies.





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Caption: General experimental workflow for using **PS-1145**.



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